

Essential Safety and Operational Protocols for Handling Saucerneol

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Compound of Interest

Compound Name: Saucerneol

Cat. No.: B15610992

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This document provides crucial safety and logistical guidance for the handling and disposal of **Saucerneol**, a lignan isolated from *Saururus chinensis*. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. While a specific Safety Data Sheet (SDS) for **Saucerneol** is not readily available, the following recommendations are based on best practices for handling chemical compounds with potential biological activity.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **Saucerneol**. A risk assessment of specific laboratory procedures should be conducted to determine if additional protection is required.

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH-approved N95 or higher-level respirator. For procedures generating aerosols, a powered air-purifying respirator (PAPR) is recommended.	To prevent inhalation of airborne particles, a primary route of exposure for potent compounds.
Hand Protection	Double gloving with nitrile gloves.	Provides a robust barrier against skin contact. Double gloving is a standard practice when handling hazardous chemicals.
Eye and Face Protection	Safety goggles with side shields or a full-face shield.	To protect the eyes from splashes and airborne particles.
Body Protection	Disposable, low-permeability lab coat or coveralls with long sleeves and tight cuffs.	To prevent contamination of personal clothing and skin.
Foot Protection	Closed-toe shoes and disposable shoe covers.	To protect feet from spills and prevent the tracking of contaminants outside the laboratory.

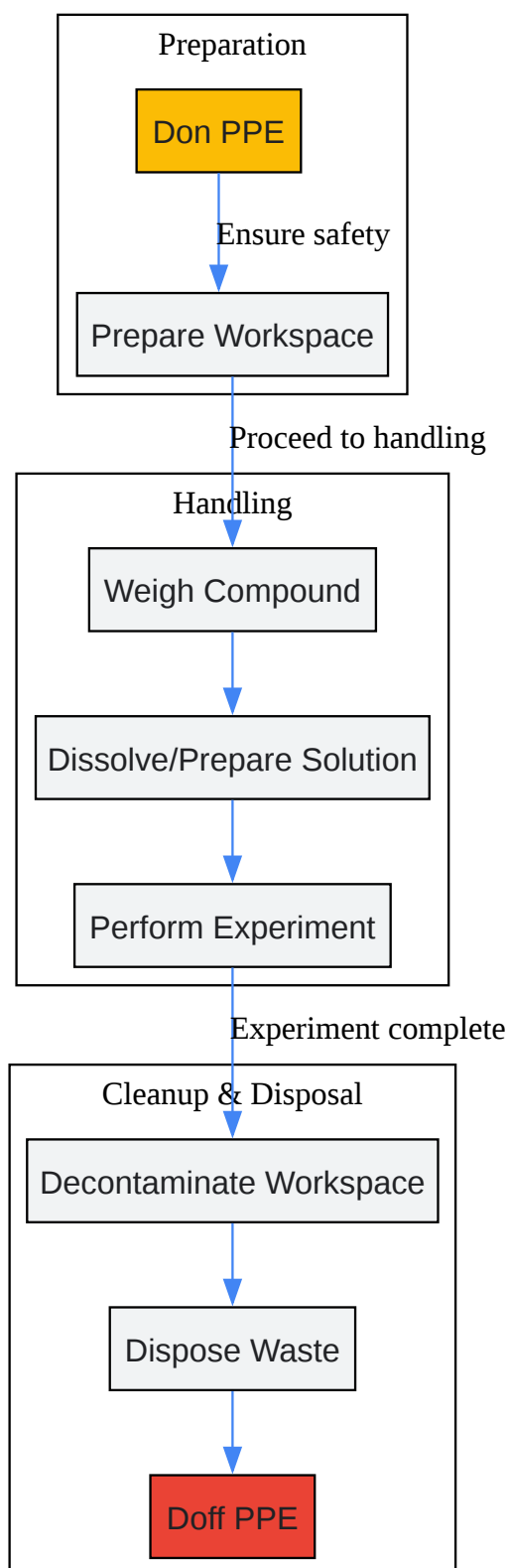
Hazard Identification and Safety Data

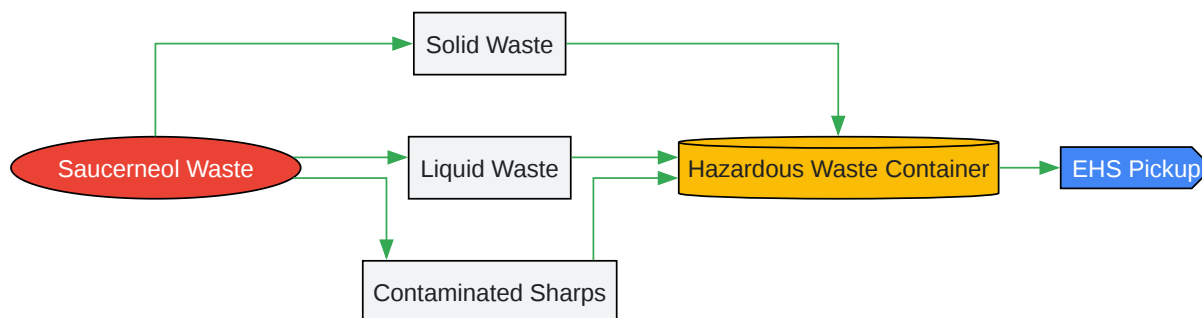
While specific quantitative safety data for **Saucerneol** is not established, it is prudent to handle it as a compound of unknown toxicity. The following table outlines typical data found in an SDS and should be considered pending further information.

Data Point	Value	Source
Molecular Formula	C ₃₁ H ₃₈ O ₈ [1]	PubChem[1]
Molecular Weight	538.6 g/mol [1]	PubChem[1]
Physical State	Solid (assumed)	General Knowledge
Occupational Exposure Limit (OEL)	Not established	N/A
LD50 (Oral, Rat)	Not available	N/A
Flash Point	Not available	N/A
Autoignition Temperature	Not available	N/A

Standard Operating Procedure for Handling Saucerneol

Adherence to a strict operational workflow is critical for safety and to maintain the integrity of the compound.





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References

- 1. Saucerneol | C₃₁H₃₈O₈ | CID 73199957 - PubChem [pubchem.ncbi.nlm.nih.gov]
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